Spectroscopic Elucidation of 1-[(Chlorophenyl)phenylmethyl]piperazine Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*1-[(2-Chlorophenyl)phenylmethyl]piperazine*
CAS No.:	*109036-15-9*
Cat. No.:	*B138238*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize the molecular structure of 1-[(chlorophenyl)phenylmethyl]piperazine derivatives. Due to a scarcity of publicly available experimental data for the ortho-chloro isomer, this document will utilize the well-documented spectroscopic data of the isomeric compound, 1-[(4-Chlorophenyl)phenylmethyl]piperazine, as a primary exemplar. The principles and methodologies detailed herein are directly applicable to the structural analysis of the ortho- and meta-isomers, with a discussion of the anticipated spectral variations arising from the positional differences of the chlorine substituent on the phenyl ring. This guide is intended for researchers, scientists, and drug development professionals engaged in the synthesis and characterization of novel piperazine-based compounds.

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Introduction: The Significance of Spectroscopic Characterization

The 1-[(chlorophenyl)phenylmethyl]piperazine scaffold is a cornerstone in the development of various pharmacologically active agents, most notably antihistamines such as Cetirizine. The precise arrangement of the constituent atoms, including the isomeric position of the chlorine atom on the phenyl ring, is critical to the molecule's biological activity, safety profile, and patentability. Therefore, unambiguous structural confirmation through a battery of spectroscopic techniques is a non-negotiable aspect of the research and development process.

This guide will delve into the core spectroscopic methodologies essential for the structural elucidation of these compounds: Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Infrared (IR) Spectroscopy. By understanding the principles behind each technique and the interpretation of the resulting data, researchers can confidently ascertain the identity and purity of their synthesized molecules.

Molecular Structure Overview

The fundamental structure of 1-[(chlorophenyl)phenylmethyl]piperazine consists of a piperazine ring linked to a benzhydryl moiety, which is further substituted with a chlorine atom on one of the phenyl rings. The isomeric placement of this chlorine atom (ortho, meta, or para) gives rise to three distinct molecules with potentially different physicochemical and biological properties.

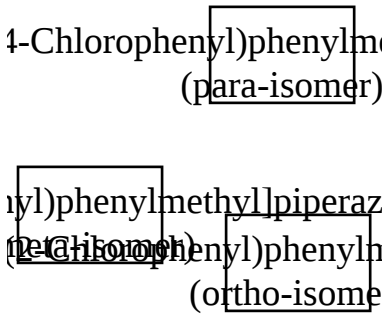

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Figure 1. Isomeric forms of 1-[(chlorophenyl)phenylmethyl]piperazine.

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Mass Spectrometry: Determining the Molecular Weight and Fragmentation Pattern

Mass spectrometry is an indispensable tool for determining the molecular weight of a compound and gaining insights into its structural components through fragmentation analysis.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: A dilute solution of the analyte is prepared in a volatile organic solvent, such as methanol or dichloromethane.
- Injection: The sample is introduced into the mass spectrometer, typically via direct infusion or through a gas chromatograph (GC-MS).
- Ionization: In the ion source, the sample is bombarded with a high-energy electron beam (typically 70 eV), causing the molecule to ionize and fragment.
- Mass Analysis: The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion at a specific m/z value, generating a mass spectrum.

Data Interpretation for 1-[(4-Chlorophenyl)phenylmethyl]piperazine

The mass spectrum of 1-[(4-Chlorophenyl)phenylmethyl]piperazine would be expected to show a molecular ion peak corresponding to its molecular weight. Due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl), the molecular ion peak will appear as a characteristic M/M+2 pattern with an approximate 3:1 intensity ratio.

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Ion	Expected m/z	Interpretation
$[M]^+$	286/288	Molecular ion
$[M-C_6H_5]^+$	209/211	Loss of a phenyl group
$[M-C_6H_4Cl]^+$	175	Loss of the chlorophenyl group
$[C_{10}H_{13}N_2]^+$	161	Piperazine-containing fragment
$[C_7H_7]^+$	91	Tropylium ion (rearranged benzyl cation)
$[C_6H_5]^+$	77	Phenyl cation

Predicted Fragmentation Pathway

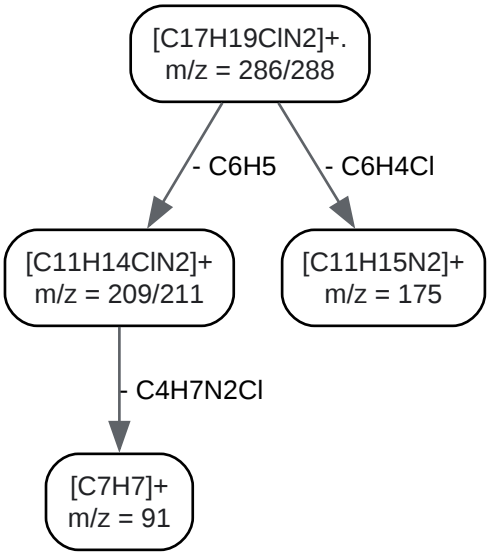

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Figure 2. Predicted EI-MS fragmentation of 1-[(chlorophenyl)phenylmethyl]piperazine.

Expected Variations for the ortho-isomer

The mass spectrum of **1-[(2-Chlorophenyl)phenylmethyl]piperazine** is expected to be very similar to that of the para-isomer. The molecular ion peak will be at the same m/z values (286/288). The major fragmentation pathways are also likely to be conserved. Minor differences

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in the relative intensities of the fragment ions may be observed due to subtle differences in the stability of the resulting ions, but the primary fragments are expected to be the same.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Carbon-Hydrogen Framework

NMR spectroscopy is the most powerful technique for elucidating the detailed structure of an organic molecule in solution. Both ^{1}H and ^{13}C NMR provide critical information about the chemical environment of the hydrogen and carbon atoms, respectively.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), may be added.
- Data Acquisition: The NMR tube is placed in the spectrometer's magnet, and the sample is subjected to a strong magnetic field and pulses of radiofrequency energy.
- Signal Processing: The detected signals are Fourier transformed to generate the NMR spectrum.
- Spectral Analysis: The chemical shifts (δ), integration, and multiplicity (splitting patterns) of the peaks in the ^{1}H NMR spectrum, and the chemical shifts in the ^{13}C NMR spectrum, are analyzed to assign the signals to specific atoms in the molecule.

^{1}H NMR Data for 1-[(4-Chlorophenyl)phenylmethyl]piperazine

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Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic-H (C_6H_5)	7.20 - 7.40	Multiplet	5H
Aromatic-H (C_6H_4Cl)	7.25 - 7.35	Multiplet (AA'BB' system)	4H
Methine-H (CH)	~4.2	Singlet	1H
Piperazine-H	2.30 - 2.50	Multiplet	4H
Piperazine-H	2.80 - 3.00	Multiplet	4H
NH (if present as a salt)	Variable	Broad Singlet	1H

^{13}C NMR Data for 1-[(4-Chlorophenyl)phenylmethyl]piperazine

Assignment	Expected Chemical Shift (δ, ppm)
Aromatic C-Cl	~132
Aromatic C-H	127 - 130
Aromatic Quaternary C	140 - 143
Methine C	~75
Piperazine C	46 - 55

Expected Variations for the ortho-isomer

The ^{1}H and ^{13}C NMR spectra of **1-[(2-Chlorophenyl)phenylmethyl]piperazine** will show distinct differences compared to the para-isomer, primarily in the aromatic region.

- ^{1}H NMR: The aromatic protons of the 2-chlorophenyl group will exhibit a more complex splitting pattern than the symmetrical AA'BB' system of the para-isomer. The signals are also likely to be shifted due to the proximity of the chlorine atom to the other substituents.

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- ^{13}C NMR: The chemical shifts of the carbon atoms in the 2-chlorophenyl ring will be different from those in the 4-chlorophenyl ring. The carbon bearing the chlorine atom (C-Cl) and the adjacent carbon attached to the methine group will show the most significant changes in their chemical shifts.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: A small amount of the solid sample is placed directly on the ATR crystal.
- Data Acquisition: The IR beam is passed through the ATR crystal, where it interacts with the sample. The transmitted radiation is detected, and the resulting interferogram is Fourier transformed to produce the IR spectrum.

Key IR Absorptions for 1-[(4-Chlorophenyl)phenylmethyl]piperazine

Wavenumber (cm^{-1})	Vibration	Intensity
3000 - 3100	Aromatic C-H stretch	Medium
2800 - 3000	Aliphatic C-H stretch	Medium-Strong
1590 - 1600	Aromatic C=C stretch	Medium
1490 - 1500	Aromatic C=C stretch	Strong
1090 - 1110	C-N stretch	Medium
~820	C-H out-of-plane bend (para-disubstituted)	Strong
700 - 750	C-Cl stretch	Strong

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Expected Variations for the ortho-isomer

The most significant difference in the IR spectrum of the ortho-isomer compared to the para-isomer will be in the C-H out-of-plane bending region. The strong absorption around 820 cm^{-1} characteristic of para-disubstitution will be absent. Instead, a strong band in the region of 750-780 cm^{-1} is expected, which is characteristic of ortho-disubstitution. The other major absorptions for the aromatic and aliphatic C-H and C-N stretching vibrations will be largely similar.

Conclusion

The comprehensive spectroscopic analysis of 1-[(chlorophenyl)phenylmethyl]piperazine derivatives, using a combination of Mass Spectrometry, NMR, and IR spectroscopy, is crucial for unambiguous structural determination. While experimental data for the ortho-isomer, **1-[(2-Chlorophenyl)phenylmethyl]piperazine**, is not readily available in the public domain, a thorough understanding of the spectroscopic principles and the data from the closely related para-isomer allows for a confident prediction of its spectral characteristics. The methodologies and interpretative frameworks presented in this guide provide a robust foundation for researchers working on the synthesis and characterization of this important class of compounds.

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